

(S)-3-(tert-Butylamino)propane-1,2-diol safety and handling precautions

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Compound of Interest

Compound Name: (S)-3-(tert-Butylamino)propane-1,2-diol

Cat. No.: B045334

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An In-depth Technical Guide to the Safety and Handling of **(S)-3-(tert-Butylamino)propane-1,2-diol**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **(S)-3-(tert-Butylamino)propane-1,2-diol** (CAS RN: 30315-46-9), a chiral building block essential in the synthesis of various pharmaceutical agents, including beta-blockers.[\[1\]](#) Adherence to these guidelines is crucial for ensuring a safe laboratory environment.

Chemical and Physical Properties

(S)-3-(tert-Butylamino)propane-1,2-diol is a white to light yellow crystalline solid.[\[1\]](#)[\[2\]](#) It is soluble in water and alcohol.[\[1\]](#) A summary of its key physical and chemical properties is presented in Table 1.

Table 1: Physical and Chemical Properties of **(S)-3-(tert-Butylamino)propane-1,2-diol**

Property	Value
Molecular Formula	C ₇ H ₁₇ NO ₂
Molecular Weight	147.22 g/mol [1]
Appearance	White to light yellow crystalline solid [1][2]
Melting Point	85-91 °C [1]
Boiling Point	262.4 ± 25.0 °C at 760 mmHg
Density	1.0 ± 0.1 g/cm ³
Solubility	Soluble in water and alcohol [1]
Flash Point	109.1 ± 13.7 °C

Hazard Identification and GHS Classification

The hazard classification for **(S)-3-(tert-Butylamino)propane-1,2-diol** varies across different suppliers and databases. While some sources indicate that it is not a hazardous substance, others suggest potential for irritation.[\[3\]](#)[\[4\]](#) It is prudent to handle this compound with care, assuming it may present mild hazards.

Table 2: GHS Hazard Information

Hazard Class	Hazard Statement
Skin Corrosion/Irritation	H315: Causes skin irritation (Reported by a minority of notifiers) [3]
Serious Eye Damage/Eye Irritation	H319: Causes serious eye irritation (Reported by a minority of notifiers) [3]
Specific Target Organ Toxicity (Single Exposure)	H335: May cause respiratory irritation (Reported by a minority of notifiers) [3]

Due to the conflicting classifications, it is recommended to handle this chemical as a potential irritant to the skin, eyes, and respiratory system.

Safe Handling and Personal Protective Equipment (PPE)

Proper handling procedures are essential to minimize exposure and ensure safety.

Engineering Controls

- Work in a well-ventilated area. The use of a local exhaust ventilation system or a chemical fume hood is recommended, especially when handling the powder form, to prevent the dispersion of dust.[\[5\]](#)

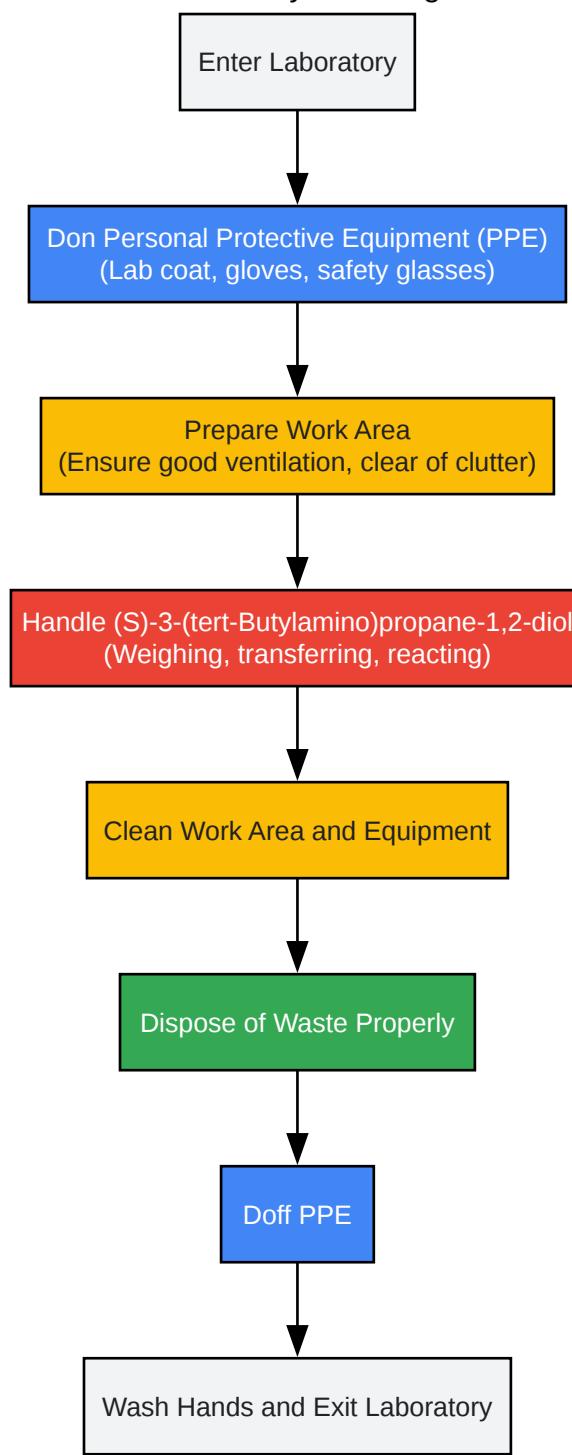
Personal Protective Equipment (PPE)

- Eye Protection: Wear chemical safety goggles or glasses that meet approved standards.[\[5\]](#)
- Skin Protection:
 - Wear a lab coat or other protective clothing.[\[5\]](#)
 - Use appropriate chemical-resistant gloves (e.g., nitrile rubber). Inspect gloves for any damage before use and remove them correctly to avoid skin contact.[\[5\]](#)
- Respiratory Protection: If ventilation is inadequate or dust is generated, a NIOSH-approved respirator for dusts may be necessary.[\[5\]](#)

General Hygiene Practices

- Avoid contact with skin, eyes, and clothing.[\[5\]](#)
- Do not eat, drink, or smoke in the laboratory.
- Wash hands thoroughly after handling the compound, even if gloves were worn.

Standard Laboratory Handling Workflow

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Caption: Standard Laboratory Handling Workflow for **(S)-3-(tert-Butylamino)propane-1,2-diol**.

Storage and Stability

- Store in a cool, dry, and well-ventilated place.[1]
- Keep the container tightly closed to prevent moisture absorption.
- Store away from incompatible materials such as strong oxidizing agents.[5]
- The compound is generally stable under recommended storage conditions.[5]

First-Aid Measures

In case of exposure, follow these first-aid procedures:

Table 3: First-Aid Measures

Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, seek medical attention.[5]
Skin Contact	Remove contaminated clothing. Wash the affected area with soap and plenty of water. If skin irritation occurs, seek medical advice.[5]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical attention.[5]
Ingestion	Rinse mouth with water. Do not induce vomiting. Seek medical attention if you feel unwell.[5]

Accidental Release Measures (Spill Cleanup)

In the event of a spill, follow these steps to ensure safe cleanup.

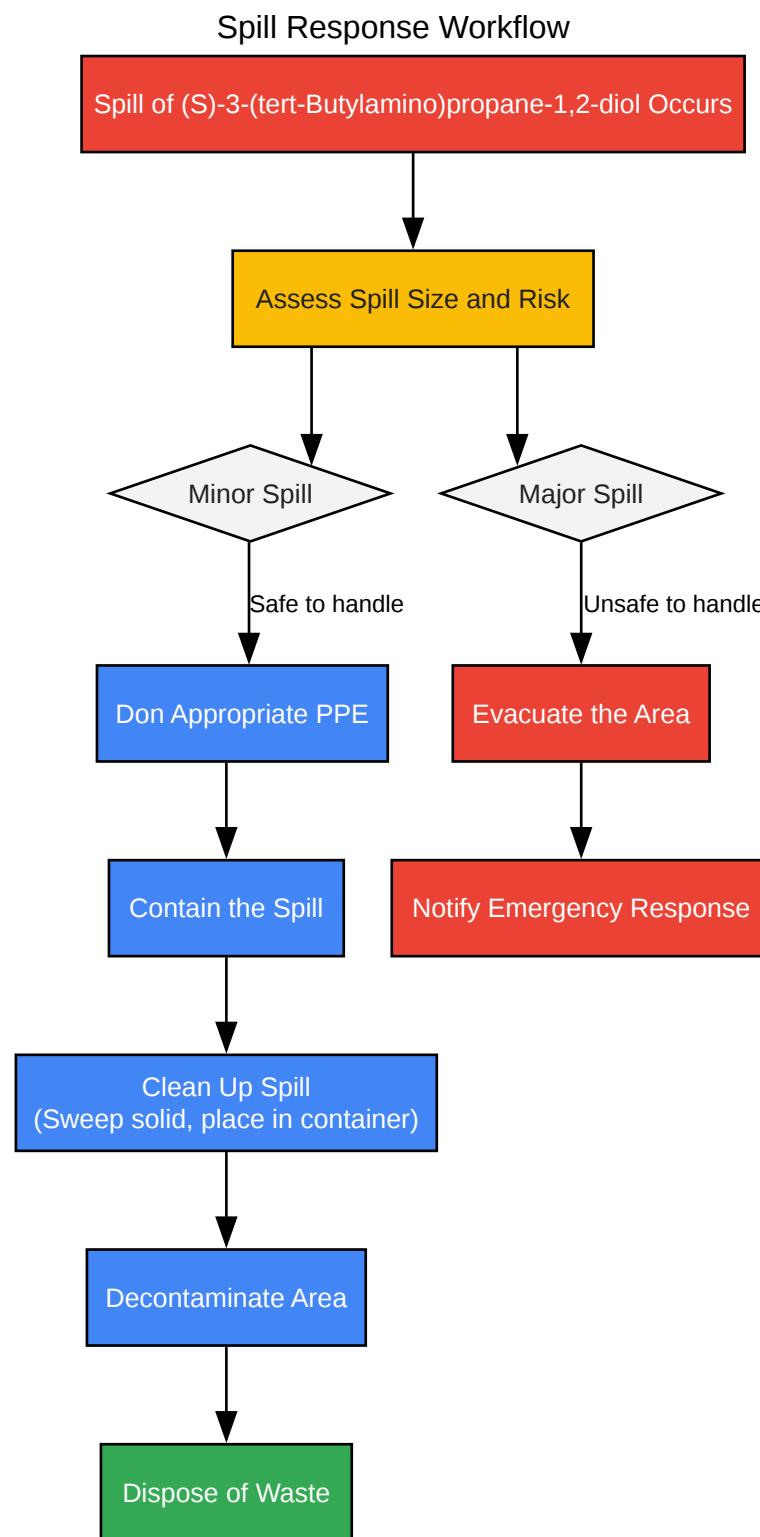
Minor Spills

- Personal Protection: Wear appropriate PPE, including gloves, safety goggles, and a lab coat.

- Containment: Prevent the spread of the solid material.
- Cleanup: Carefully sweep up the spilled solid, avoiding dust generation. Place the material into a suitable, labeled container for disposal.[\[5\]](#)
- Decontamination: Clean the spill area with a damp cloth or paper towel.
- Disposal: Dispose of the collected material and cleaning supplies as chemical waste.

Major Spills

In the case of a large spill, or if the spill occurs in a poorly ventilated area, evacuate the laboratory and contact your institution's emergency response team.



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Caption: Workflow for responding to a spill of **(S)-3-(tert-Butylamino)propane-1,2-diol**.

Firefighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[5]
- Specific Hazards: Combustion may produce toxic fumes, including carbon and nitrogen oxides.[5]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus and full protective gear.[5]

Disposal Considerations

Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations. Consult with your institution's environmental health and safety office for specific guidance on chemical waste disposal. Do not dispose of down the drain or in regular trash.

Toxicological and Biological Information

The toxicological properties of **(S)-3-(tert-Butylamino)propane-1,2-diol** have not been extensively investigated.[4] As a chiral intermediate, its primary biological relevance is in the context of the final active pharmaceutical ingredients it is used to synthesize.[6] There is limited information available regarding its direct biological activity or signaling pathways. Some studies on similar compounds suggest potential antimicrobial or neuroprotective effects, but specific data for this compound is lacking.[7]

Due to the absence of detailed studies on its biological signaling pathways, a corresponding diagram cannot be provided at this time. Researchers should handle this compound based on its chemical properties and potential for irritation, as outlined in the hazard identification section.

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